

Proper Disposal of 5-Nitro-m-xylene-alpha,alpha'-diol: A Comprehensive Guide

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Compound of Interest

Compound Name: 5-Nitro-m-xylene-alpha,alpha'-diol

Cat. No.: B1330767

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For researchers, scientists, and professionals in drug development, the proper handling and disposal of chemical reagents are paramount to ensuring laboratory safety and environmental compliance. This guide provides essential safety and logistical information for the disposal of **5-Nitro-m-xylene-alpha,alpha'-diol**, a compound utilized in the fabrication of chemical sensors for detecting explosives like 2,4,6-trinitrotoluene.[1] Adherence to these procedures is critical for minimizing risks and maintaining a safe research environment.

Essential Safety and Handling Information

Before initiating any disposal procedures, it is crucial to be familiar with the inherent hazards and necessary safety precautions associated with **5-Nitro-m-xylene-alpha,alpha'-diol**. This compound is a combustible solid and requires careful handling to prevent accidents.

Personal Protective Equipment (PPE):

- **Eye Protection:** Chemical safety goggles are mandatory to prevent eye contact.
- **Hand Protection:** Wear protective gloves.
- **Skin and Body Protection:** Protective clothing should be worn. In case of skin contact, immediately wash the affected area with soap and plenty of water.
- **Respiratory Protection:** If there is a risk of inhaling dust, a respirator should be used.

First Aid Measures:

- Inhalation: If inhaled, move the individual to fresh air. If breathing is difficult, seek medical attention.
- Skin Contact: Wash off immediately with soap and copious amounts of water.
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes.
- Ingestion: If swallowed by a conscious person, wash out their mouth with water and call a physician.

Storage:

- Store in a cool, dry, and well-ventilated area.
- Keep the container tightly closed.

Quantitative Data

The following table summarizes the key quantitative data for **5-Nitro-m-xylene-alpha,alpha'-diol**.

Property	Value
CAS Number	71176-55-1
Molecular Formula	C8H9NO4
Molecular Weight	183.16 g/mol [1]
Melting Point	94-96 °C (lit.)
Form	Solid
Assay	96%

Step-by-Step Disposal Protocol

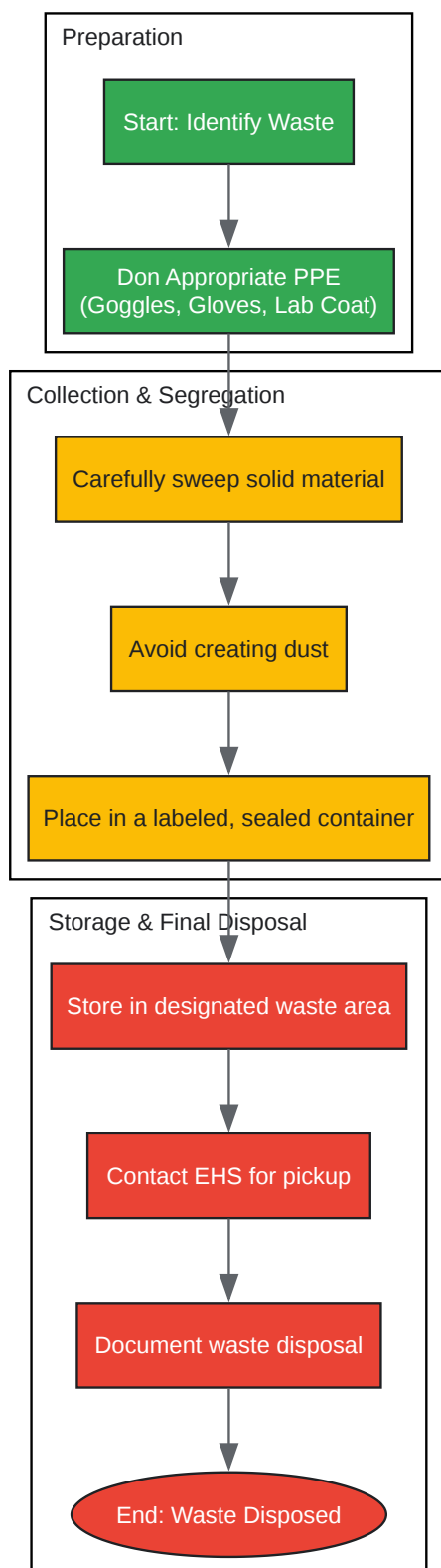
The proper disposal of **5-Nitro-m-xylene-alpha,alpha'-diol** must be conducted in accordance with institutional guidelines and local regulations. The primary method of disposal is to send the chemical to an approved waste disposal plant.

Experimental Protocol for Disposal:

- Segregation and Collection:
 - Carefully sweep up the solid **5-Nitro-m-xylene-alpha,alpha'-diol**, avoiding the creation of dust.
 - Place the collected material into a suitable, clearly labeled, and closed container for disposal.
- Waste Container Labeling:
 - Label the waste container with the full chemical name: "**5-Nitro-m-xylene-alpha,alpha'-diol**".
 - Include the appropriate hazard symbols (e.g., combustible solid).
- Temporary Storage:
 - Store the sealed waste container in a designated, cool, dry, and well-ventilated area, away from incompatible materials.
- Arranging for Disposal:
 - Contact your institution's Environmental Health and Safety (EHS) office or a licensed chemical waste disposal contractor to arrange for pickup and disposal.
 - Provide the contractor with the Safety Data Sheet (SDS) for **5-Nitro-m-xylene-alpha,alpha'-diol**.
- Documentation:
 - Maintain a record of the amount of waste generated and the date of disposal.

Disposal Workflow

The following diagram illustrates the logical workflow for the proper disposal of **5-Nitro-m-xylene-alpha,alpha'-diol**.



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Caption: Disposal workflow for **5-Nitro-m-xylene-alpha,alpha'-diol**.

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References

- 1. scbt.com [scbt.com]
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